

Application Note: Regrelor (INS50589) Solution Preparation, Stability, and In Vitro Assay Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Regrelor
CAS No.:	787548-03-2
Cat. No.:	B1251641

[Get Quote](#)

As a Senior Application Scientist, I emphasize that the integrity of your in vitro pharmacological data relies entirely on the precision of your compound handling. **Regrelor** (INS50589) is a highly potent, competitive, and reversible antagonist of the [1]. Originally developed as an experimental antiplatelet agent, it serves as a critical pharmacological tool for investigating purinergic signaling, thrombosis, and platelet aggregation pathways[2].

This technical guide provides researchers with field-proven, self-validating methodologies for the reconstitution, storage, and in vitro application of **Regrelor**, ensuring maximum compound stability and reproducible pharmacodynamic baselines.

Physicochemical Properties & Formulation Causality

Regrelor is structurally analogous to adenosine monophosphate (AMP), featuring a lipophilic cinnamaldehyde moiety and an ethylurea group on the adenine base[1]. It is commercially supplied as a disodium salt (**Regrelor** disodium)[3].

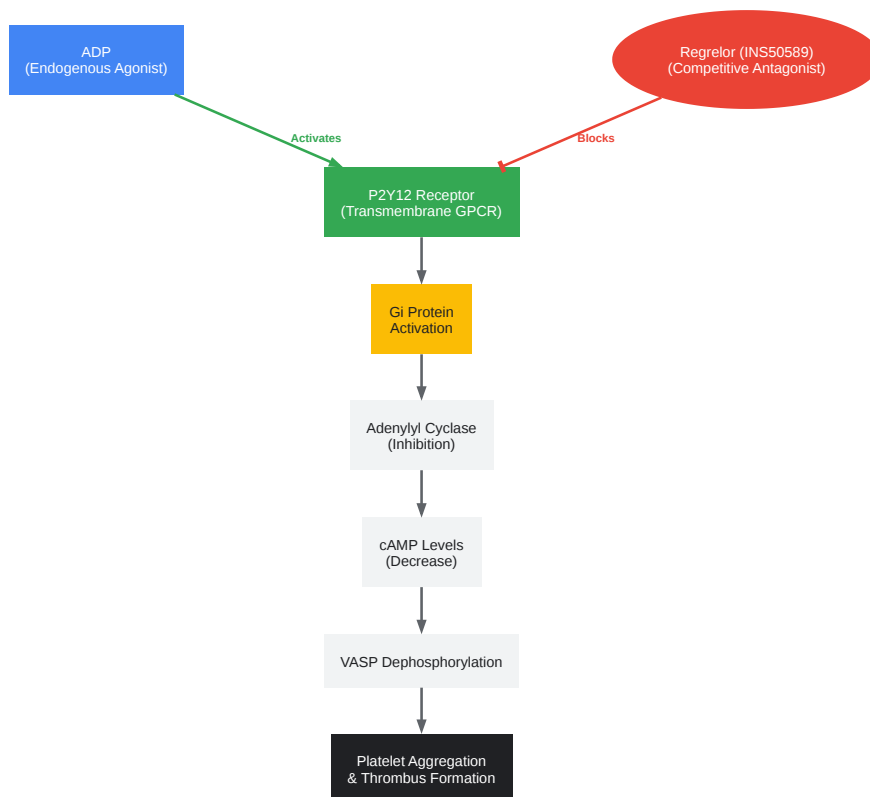
Causality in Solvent Selection: The free acid form of **Regrelor** has limited aqueous solubility. However, the disodium salt neutralizes the negative charge of the phosphate group, drastically enhancing hydrophilicity[1]. While cell culture-grade dimethyl sulfoxide (DMSO) is the industry standard for creating long-term, freeze-thaw-resistant stock libraries, sterile Phosphate-Buffered Saline (PBS) or water is highly recommended for immediate in vitro assays to avoid DMSO-induced toxicity in sensitive primary cells (like platelets)[3].

Table 1: Physicochemical Properties & Solubility Profile

Property	Value
Compound Name	Regrelor Disodium (INS50589)
Molecular Formula	C ₂₂ H ₂₃ N ₆ Na ₂ O ₈ P
Molecular Weight	576.41 g/mol (Disodium) / 532.45 g/mol (Free Acid)
Primary Target	P2Y ₁₂ Receptor (Antagonist)
In Vitro IC ₅₀	~16 nM (ADP-induced platelet aggregation)
Solubility (DMSO)	≥ 25 mg/mL (Clear solution)
Solubility (Water/PBS)	≥ 10 mg/mL (Clear solution)

Mechanistic Pathway: P2Y₁₂ Inhibition

To understand the critical nature of vehicle controls in **Regrelor** assays, one must understand its mechanism of action. This is a G_i-coupled transmembrane GPCR[4]. Activation by endogenous ADP leads to the inhibition of adenylyl cyclase, a drop in cyclic AMP (cAMP), and the dephosphorylation of vasodilator-stimulated phosphoprotein (VASP), culminating in platelet aggregation[4]. **Regrelor** competitively blocks this cascade by occupying the orthosteric binding site[1].



[Click to download full resolution via product page](#)

Fig 1: **Regrelor**-mediated inhibition of the ADP/P2Y12 signaling pathway in platelets.

Protocol: Preparation of Solutions

This protocol is designed as a self-validating system. By incorporating visual checks and specific material constraints, you ensure the nominal concentration matches the actual delivered dose.

Table 2: Volumetric Reconstitution Guide (Based on MW: 576.41 g/mol)

Desired Stock Concentration	Mass of Regrelor Disodium	Required Volume of Solvent (DMSO/Water)
10 mM	1.0 mg	173.5 μ L
10 mM	5.0 mg	867.4 μ L
10 mM	10.0 mg	1734.9 μ L
50 mM	5.0 mg	173.5 μ L

Step-by-Step Reconstitution Workflow

- **Equilibration:** Allow the lyophilized **Regrelor** vial to equilibrate to room temperature for at least 30 minutes in a desiccator before opening. Causality: Opening cold vials introduces condensation, which can prematurely hydrolyze the phosphate linkage.
- **Solvent Addition:** Add the calculated volume of anhydrous, cell-culture grade DMSO or sterile PBS (pH 7.4) directly to the vial (refer to Table 2).
- **Homogenization & Visual Validation:** Vortex gently for 30 seconds.
 - **Self-Validation Check:** Inspect the solution against a light source. It must be 100% transparent. If micro-particulates remain, sonicate in a water bath at room temperature for 60 seconds. Causality: Purine derivatives with lipophilic cinnamaldehyde moieties can exhibit transient micro-aggregation; sonication disrupts these hydration shells.
- **Aliquoting:** Transfer the stock solution into siliconized low-bind microcentrifuge tubes. Causality: Highly lipophilic small molecules can adsorb to standard polypropylene walls at low concentrations, artificially lowering your effective dose.

Stability and Storage Guidelines

- **Short-Term (Working Solutions):** Aqueous working solutions should be kept on ice and used within 4 hours. Do not store diluted aqueous solutions overnight.

- Long-Term (Stock Solutions): Store 10 mM DMSO aliquots at -80°C. **Regrelor** is stable for up to 6 months under these conditions.
- Freeze-Thaw Restriction: Limit to a maximum of 2 freeze-thaw cycles. Repeated temperature fluctuations accelerate the hydrolytic degradation of the phosphate moiety.

In Vitro Application: Platelet Aggregation Assay

Workflow

To validate the efficacy of your prepared **Regrelor** solution, utilize this standardized light transmission aggregometry (LTA) workflow. This protocol includes built-in pharmacological baselines to validate your results.

Step 1: Platelet Preparation Isolate Platelet-Rich Plasma (PRP) from citrated whole blood via centrifugation (200 × g for 15 min at room temperature). Adjust the platelet count to platelets/mL using Platelet-Poor Plasma (PPP).

Step 2: Compound Incubation & System Validation Prepare a 10 μM working solution of **Regrelor** by diluting the 10 mM stock 1:1000 in sterile PBS. Add 2.5 μL of this working solution to 247.5 μL of PRP (Final **Regrelor** concentration: 100 nM; Final DMSO concentration: 0.01%). Incubate at 37°C for 5 minutes.

- Self-Validation Check (Vehicle Control): Run a parallel sample with 0.01% DMSO in PBS. If the vehicle control inhibits baseline aggregation by >5% compared to pure PBS, your solvent is causing assay artifacts.
- Self-Validation Check (Positive Control): Run a parallel sample with 1 μM Ticagrelor. Complete inhibition of ADP-induced aggregation confirms the functional viability of the isolated platelets.

Step 3: Agonist Induction Induce aggregation by adding 5 μM ADP^[1]. Monitor light transmission for 6 minutes. **Regrelor** at 100 nM should suppress >80% of the aggregation response compared to the vehicle control.

References

- European Bioinformatics Institute. "Compound Report Card: **REGRELOR** (CHEMBL1162175)." ChEMBL Database. Available at:[\[Link\]](#)
- IUPHAR/BPS. "P2Y12 receptor." Guide to IMMUNOPHARMACOLOGY. Available at:[\[Link\]](#)
- Wikimedia Foundation. "**Regrelor**." Wikipedia, The Free Encyclopedia. Available at:[\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Regrelor - Wikipedia \[en.wikipedia.org\]](#)
- [2. Compound: REGRELOR \(CHEMBL1162175\) - ChEMBL \[ebi.ac.uk\]](#)
- [3. medchemexpress.com \[medchemexpress.com\]](#)
- [4. guidetoimmunopharmacology.org \[guidetoimmunopharmacology.org\]](#)
- To cite this document: BenchChem. [Application Note: Regrelor (INS50589) Solution Preparation, Stability, and In Vitro Assay Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1251641/docs#application-note-regrelor-ins50589-solution-preparation-stability-and-in-vitro-assay-protocols\]](https://www.benchchem.com/product/b1251641/docs#application-note-regrelor-ins50589-solution-preparation-stability-and-in-vitro-assay-protocols)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)